

A Technical Guide to the Discovery and Isolation of Cochleamycin A from Streptomyces

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Compound of Interest

Compound Name: Cochleamycin A

Cat. No.: B1250602

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the discovery, isolation, and characterization of **Cochleamycin A**, a novel antitumor antibiotic. The document details the experimental protocols for the fermentation of the producing organism, *Streptomyces* sp. DT136, the extraction and purification of the compound, and its structural elucidation. All quantitative data are presented in structured tables for clarity and comparative analysis. Furthermore, logical and experimental workflows are visualized through detailed diagrams.

Discovery and Taxonomy of the Producing Organism

Cochleamycin A, along with its congeners **Cochleamycin A2**, B, and B2, was discovered as a novel antitumor antibiotic isolated from the culture broth of *Streptomyces* sp. DT136.^[1] This strain was isolated from a soil sample and identified based on its morphological and physiological characteristics.

Fermentation of *Streptomyces* sp. DT136

The production of **Cochleamycin A** is achieved through submerged fermentation of *Streptomyces* sp. DT136. The following protocol outlines the fermentation process.

Experimental Protocol: Fermentation

1. Seed Culture:

- A loopful of spores of *Streptomyces* sp. DT136 is inoculated into a 100-ml flask containing 20 ml of seed medium.
- The seed medium consists of:
 - Glucose: 1.0%
 - Soluble Starch: 2.0%
 - Yeast Extract: 0.5%
 - Peptone: 0.5%
 - CaCO_3 : 0.2%
- The seed culture is incubated at 28°C for 48 hours on a rotary shaker.

2. Production Culture:

- The seed culture (2 ml) is transferred to a 500-ml flask containing 100 ml of production medium.
- The production medium consists of:
 - Soluble Starch: 4.0%
 - Soybean Meal: 2.0%
 - Yeast Extract: 0.2%
 - CaCO_3 : 0.2%
 - NaCl: 0.2%
 - $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$: 0.001%
 - $\text{MnSO}_4 \cdot 4\text{H}_2\text{O}$: 0.001%

- $\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$: 0.001%
- The fermentation is carried out at 28°C for 5 days on a rotary shaker.

Isolation and Purification of Cochleamycin A

Cochleamycin A is extracted from the culture broth and purified using a combination of chromatographic techniques.^[1]

Experimental Protocol: Isolation and Purification

1. Extraction:

- The culture broth (10 liters) is centrifuged to separate the mycelium and supernatant.
- The supernatant is extracted twice with an equal volume of ethyl acetate.
- The mycelium is extracted twice with 2 liters of acetone.
- The acetone extract is concentrated, and the resulting aqueous residue is extracted with ethyl acetate.
- All ethyl acetate extracts are combined, washed with water, dried over anhydrous sodium sulfate, and concentrated in vacuo to yield a crude extract.

2. Silica Gel Column Chromatography:

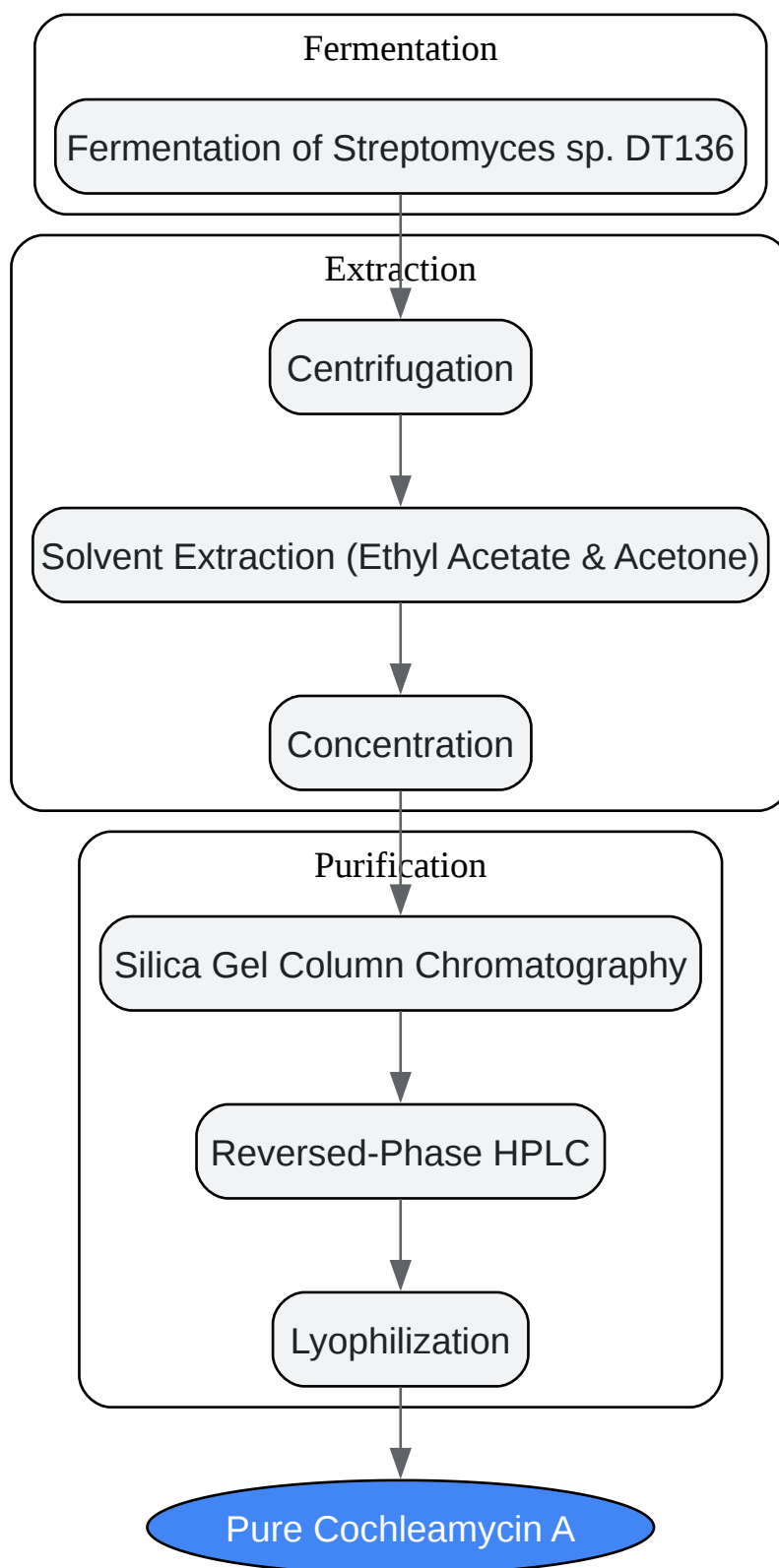
- The crude extract is subjected to column chromatography on silica gel.
- The column is eluted with a stepwise gradient of chloroform and methanol.
- Fractions are collected and monitored by thin-layer chromatography (TLC).
- Active fractions are combined and concentrated.

3. Reversed-Phase HPLC:

- The semi-purified material is further purified by reversed-phase high-performance liquid chromatography (HPLC).

- Column: A C18 column is used.
- Mobile Phase: A gradient of acetonitrile in water is employed.
- Detection: UV detection at 254 nm.
- Fractions corresponding to **Cochleamycin A** are collected and lyophilized to yield a colorless powder.

Experimental Workflow for **Cochleamycin A** Isolation



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Isolation and purification workflow for **Cochleamycin A**.

Structural Elucidation and Physico-chemical Properties

The structure of **Cochleamycin A** was elucidated using various spectroscopic techniques, primarily NMR and mass spectrometry.^[2]

Physico-chemical Properties

Property	Value
Molecular Formula	C ₂₈ H ₃₈ O ₈
Molecular Weight	502
Appearance	Colorless powder
UV λ _{max} (MeOH) nm (ε)	237 (12,000)
Optical Rotation [α] _D ²⁵	+120° (c 0.5, CHCl ₃)
Solubility	Soluble in methanol, acetone, chloroform
Insoluble in water, n-hexane	

Spectroscopic Data

Mass Spectrometry: High-resolution FAB-MS (Fast Atom Bombardment Mass Spectrometry) provided the molecular formula.

Ion	m/z (Observed)	m/z (Calculated)
[M+Na] ⁺	525.2465	525.2464

NMR Spectroscopy: The following tables summarize the ¹H and ¹³C NMR data for **Cochleamycin A** in CDCl₃.

¹H NMR Data (500 MHz, CDCl₃)

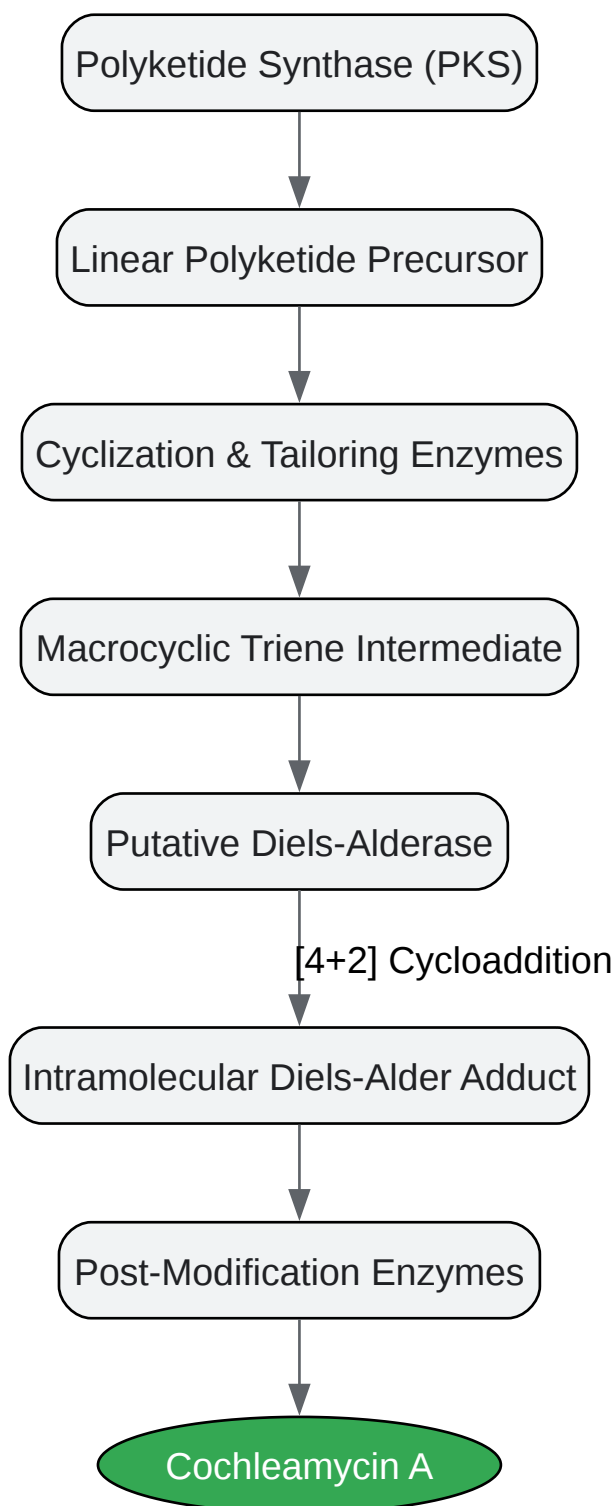
Position	δ (ppm)	Multiplicity	J (Hz)
2	5.85	d	10.0
3	6.20	dd	10.0, 2.0
4	2.85	m	8.0
5	1.80	m	
6	1.65	m	
7	4.20	t	
8	2.10	m	9.0
9	1.90	m	
10	5.10	d	
12	2.30	m	7.0
13	1.05	d	
14	1.15	d	7.0
15	3.80	s	
16	1.25	s	7.0
17	0.95	d	
18	1.00	d	7.0
OAc	2.05	s	

¹³C NMR Data (125 MHz, CDCl₃)

Position	δ (ppm)
1	170.5
2	128.5
3	135.0
4	45.2
5	30.1
6	35.5
7	75.8
8	40.2
9	38.9
10	78.5
11	205.1
12	48.3
13	20.1
14	21.5
15	55.6
16	25.4
17	18.9
18	19.5
OAc (C=O)	170.1
OAc (CH ₃)	21.1

Proposed Biosynthetic Pathway

The biosynthesis of the novel carbocyclic skeleton of **Cochleamycin A** is proposed to involve an intramolecular Diels-Alder reaction as a key step.

Proposed Biosynthetic Pathway of **Cochleamycin A**[Click to download full resolution via product page](#)A proposed biosynthetic pathway for **Cochleamycin A**.

Biological Activity

Cochleamycin A exhibits significant in vitro cytotoxicity against murine leukemia cell lines.[1]

In Vitro Cytotoxicity of **Cochleamycin A**

Cell Line	IC ₅₀ (µg/ml)
P388 Murine Leukemia	0.78
L1210 Murine Leukemia	1.56

This in-depth guide provides a comprehensive resource for researchers and scientists interested in the novel antitumor antibiotic, **Cochleamycin A**. The detailed protocols and compiled data serve as a valuable reference for further investigation and development of this promising natural product.

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References

- 1. Studies on cochleamycins, novel antitumor antibiotics. I. Taxonomy, production, isolation and biological activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Studies on cochleamycins, novel antitumor antibiotics. II. Physico-chemical properties and structure determination - PubMed [pubmed.ncbi.nlm.nih.gov]
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